

Investigating Sortilin as a Therapeutic Target: A Technical Guide

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Compound of Interest

Compound Name: (R)-Sortilin antagonist 1

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Executive Summary

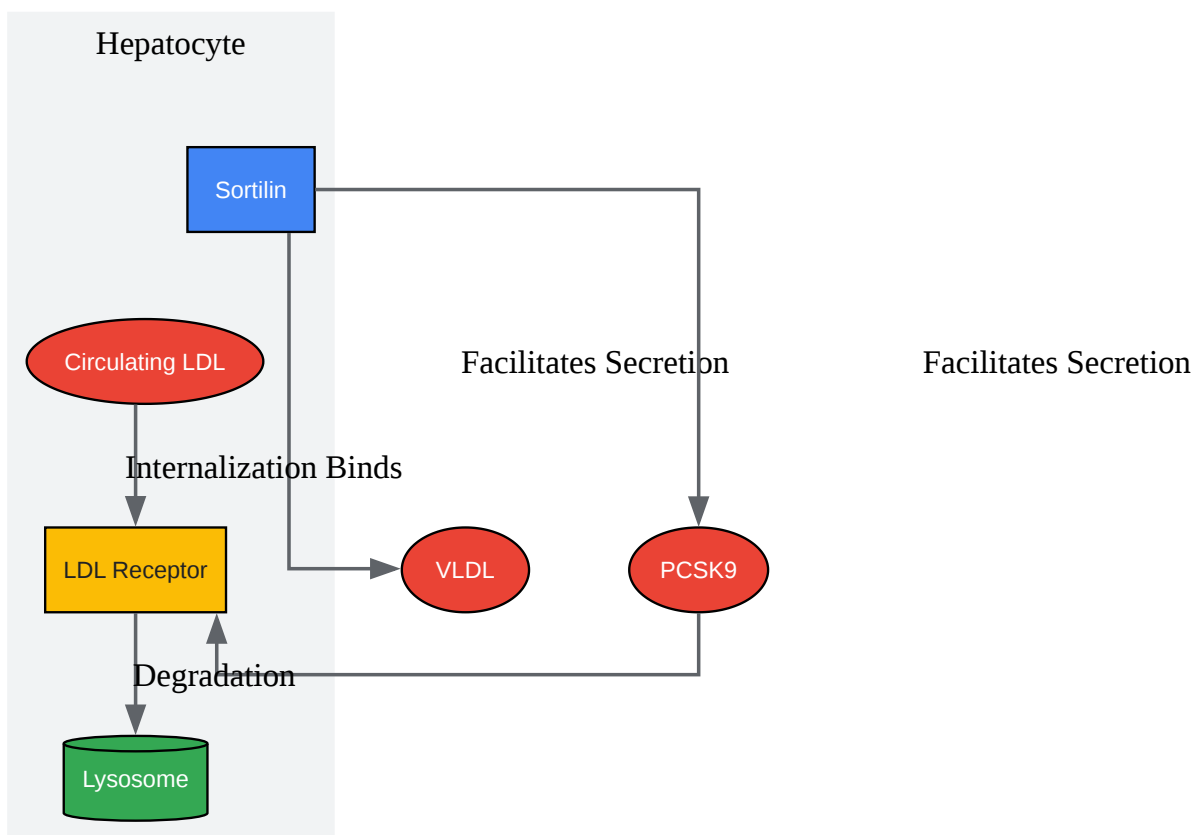
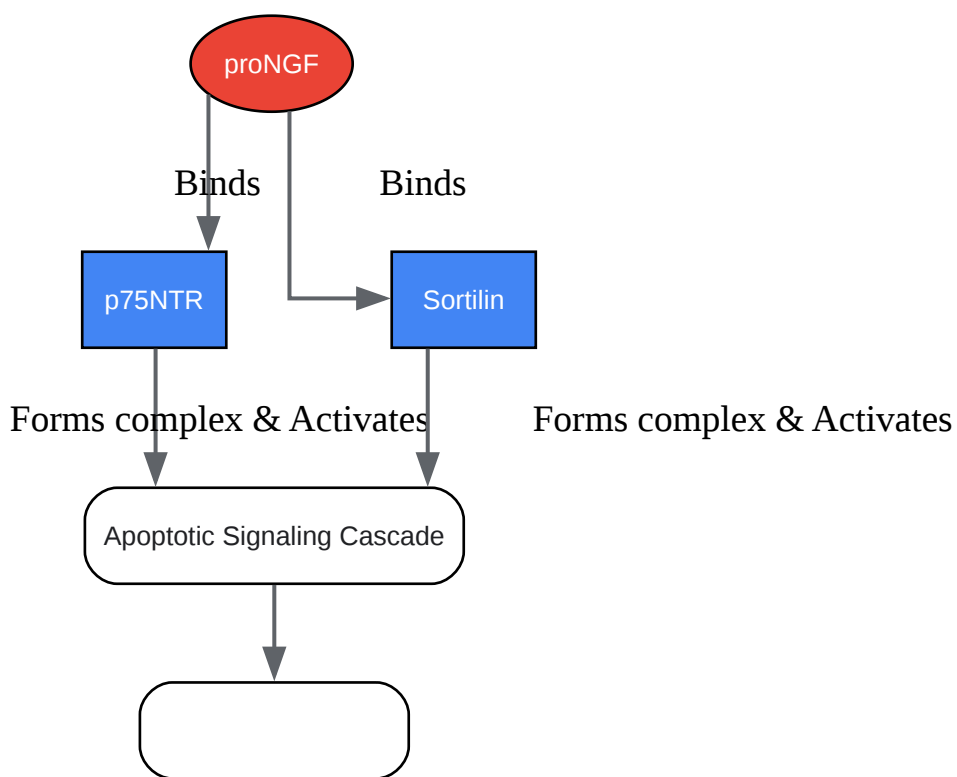
Sortilin (SORT1), a type I transmembrane glycoprotein belonging to the Vps10p domain receptor family, has emerged as a critical player in a multitude of physiological and pathological processes. Initially characterized for its role in intracellular protein trafficking, sortilin is now recognized as a key regulator in neuronal signaling, lipid metabolism, and cancer progression. Its aberrant expression and activity are implicated in a range of diseases, including neurodegenerative disorders, cardiovascular conditions, and various malignancies. This technical guide provides an in-depth overview of sortilin's biological functions, its role in disease, and the current landscape of therapeutic strategies targeting this multifaceted receptor. Detailed experimental protocols and quantitative data are presented to equip researchers and drug development professionals with the necessary information to investigate sortilin as a therapeutic target.

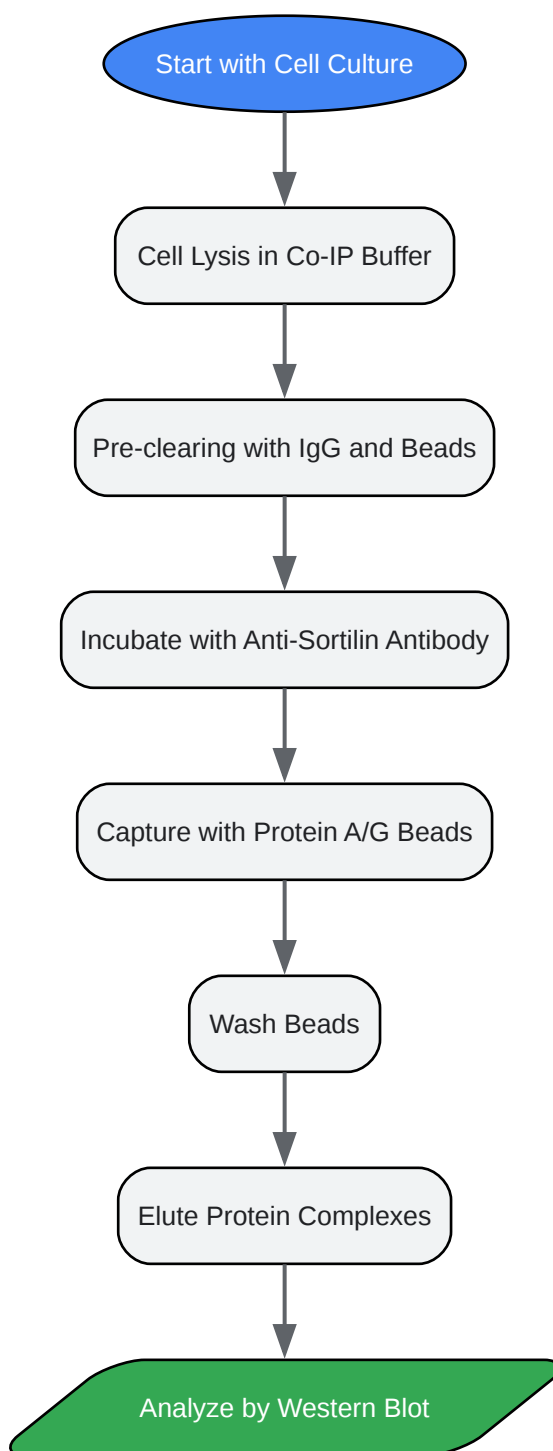
Biological Function and Signaling Pathways

Sortilin is a versatile receptor involved in the sorting and trafficking of a wide array of ligands from the cell surface and between intracellular compartments like the trans-Golgi network, endosomes, and lysosomes.^[1] Its function is pivotal in several key signaling pathways.

Neurotrophin Signaling

Sortilin acts as a co-receptor for neurotrophins, particularly the proneurotrophins like pro-nerve growth factor (proNGF) and pro-brain-derived neurotrophic factor (proBDNF). In conjunction with the p75 neurotrophin receptor (p75NTR), sortilin forms a high-affinity receptor complex for proneurotrophins, mediating signals that can lead to neuronal apoptosis. This pathway is of significant interest in the context of neurodegenerative diseases where elevated levels of proneurotrophins are observed.





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References

- 1. medchemexpress.com [medchemexpress.com]
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